

Publish Comparison Guide: Structural Validation of 2-(Azetidin-3-yl)-5-methylpyridine

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Compound of Interest

Compound Name: 2-(Azetidin-3-yl)-5-methylpyridine

CAS No.: 1260868-49-2

Cat. No.: B1405852

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Executive Summary: The Structural Ambiguity Challenge

In the development of nicotinic acetylcholine receptor (nAChR) agonists, the **2-(Azetidin-3-yl)-5-methylpyridine** scaffold represents a high-value, yet synthetically challenging motif.^[1] The core difficulty lies in constructing the

bond between the strained azetidine ring (C3 position) and the pyridine heterocycle (C2 position) without inducing ring-opening or N-arylation byproducts.^[1]

While High-Resolution Mass Spectrometry (HRMS) confirms elemental composition and Nuclear Magnetic Resonance (NMR) provides connectivity data, these methods often fail to unambiguously distinguish between:

- Regioisomers: C-arylation (desired) vs. N-arylation (common byproduct).
- Ring Integrity: Intact azetidine vs. ring-opened alkyl amines.

- Conformational Locking: The precise puckering angle of the azetidine ring in the solid state, which dictates pharmacophore binding.

This guide validates the superiority of Single-Crystal X-ray Diffraction (SC-XRD) as the definitive arbitration tool for this molecular class.[\[1\]](#)

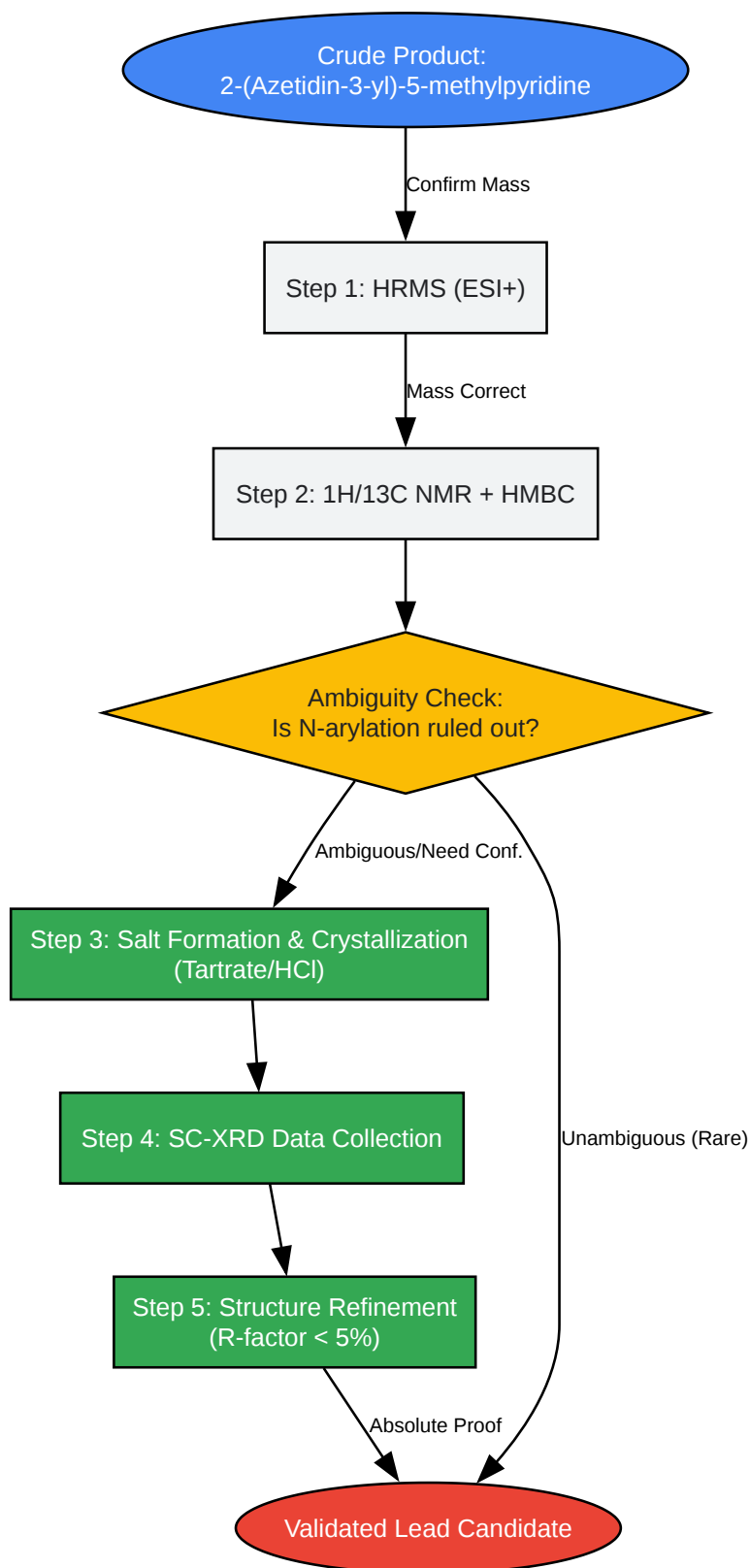
Comparative Analysis: X-ray vs. NMR/MS

The following table contrasts the diagnostic power of standard analytical techniques for this specific scaffold.

Feature	¹ H / ¹³ C NMR Spectroscopy	HRMS (ESI-TOF)	X-ray Crystallography (SC-XRD)
Primary Output	Chemical environment of H/C nuclei. [1]	Exact mass & fragmentation pattern.	3D electron density map.
Regioisomer Discrimination	Moderate. Requires complex 2D (HMBC) analysis to distinguish N-linked vs. C-linked isomers. [1]	Low. Isomers often have identical mass and similar fragmentation.	Absolute. Direct visualization of the C2(Py)-C3(Az) bond. [1]
Stereochemistry	Inferred. Based on coupling constants (J-values) and NOE. [1]	None.	Absolute. Defines absolute configuration (if chiral salts used) and ring puckering. [1]
Sample State	Solution (averaged conformation).	Gas phase (ionized). [1]	Solid state (bio-relevant low-energy conformer). [1]
"Trust" Level	Inferential. Subject to solvent effects and peak overlap. [2]	Supporting. Necessary but insufficient.	Definitive. The "Gold Standard" for structural proof.

Critical Validation Workflow

The following diagram illustrates the decision logic for elevating a candidate compound from "Synthesized" to "Validated."



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Caption: Workflow escalating from spectroscopic screening to crystallographic confirmation.

Experimental Protocols

A. Synthesis Context (The "Why")

The synthesis typically involves a Nickel/Photoredox dual-catalyzed cross-coupling of 3-iodoazetidine (N-Boc protected) and 2-bromo-5-methylpyridine.^[1]

- Risk: The pyridine nitrogen is nucleophilic. Without rigorous validation, the product could be the N-azetidiny pyridinium salt (N-arylation) rather than the desired C2-C3 coupled product.^[1]

B. Crystallization Protocol (Self-Validating System)

Free base azetidines are often oils or low-melting solids.^[1] To obtain X-ray quality crystals, salt formation is required.

Protocol: L-Tartrate Salt Crystallization

- Dissolution: Dissolve 50 mg of the free base **2-(Azetidin-3-yl)-5-methylpyridine** in 0.5 mL of methanol (MeOH).
- Salt Formation: Add 1.0 equivalent of L-(+)-Tartaric acid dissolved in 0.2 mL warm MeOH.
- Nucleation: Add ethyl acetate (EtOAc) dropwise until the solution becomes slightly turbid.
- Vapor Diffusion: Place the open vial inside a larger jar containing 10 mL of pure EtOAc (antisolvent). Seal the outer jar.
- Growth: Allow to stand undisturbed at 4°C for 48-72 hours.
 - Success Indicator: Prismatic, colorless needles appearing at the interface.^[1]

C. X-ray Data Collection & Refinement

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo-K(α) or Cu-K(α) source).^[1]

- Temperature: 100 K (essential to reduce thermal motion of the strained azetidine ring).^{[1][3]}
- Key Parameters to Check:
 - Space Group: Likely monoclinic () or orthorhombic () due to the chiral counterion.^[1]
 - R-factor (): Must be (5%) for publication quality.
 - Disorder: Check the azetidine ring for puckering disorder (butterfly motion).

Interpreting the Data: What X-ray Reveals

When you solve the structure, focus on these three specific geometric parameters to validate your synthesis:

- The C2-C3 Connectivity Bond:
 - Observation: A bond length of approx. 1.50 Å connecting the Pyridine C2 to the Azetidine C3.^[1]
 - Validation: If this bond connects to the Pyridine Nitrogen, you have synthesized the quaternary ammonium byproduct (N-arylation).^[1]
- Azetidine Ring Puckering:
 - Observation: The azetidine ring is rarely planar. Look for a puckering angle (dihedral angle C2-C3-C4-N) of 20°–30°. ^[1]
 - Relevance: This specific conformation dictates how the molecule fits into the nAChR binding pocket.^[1] NMR cannot accurately predict this solid-state conformation.
- Ring Strain Geometry:

- Observation: Internal bond angles of the azetidine ring (N-C-C) should be compressed to ~88-90°, significantly less than the ideal tetrahedral 109.5°.[1]
- Validation: This confirms the ring has not opened into a linear chain (which would show normal 109.5° angles).[1]

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